

The Orthoester Claisen Rearrangement: A Comprehensive Guide to Substrate Scope and Application

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Compound of Interest

Compound Name: (E,E)-Di-1-propenyl methyl
orthoacetate

CAS No.: 66178-23-2

Cat. No.: B14479085

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Introduction: A Powerful Tool for C-C Bond Formation

The orthoester Claisen rearrangement, also known as the Johnson-Claisen rearrangement, is a cornerstone of modern organic synthesis, prized for its reliability and stereoselectivity in forming carbon-carbon bonds.[1] This [2,2]-sigmatropic rearrangement transforms readily available allylic alcohols into valuable γ,δ -unsaturated esters, effectively elongating a carbon chain by two atoms.[3] The reaction proceeds through the in-situ formation of a ketene acetal from an allylic alcohol and an orthoester, typically in the presence of a weak acid catalyst and heat.[4] This one-pot nature, coupled with its broad functional group tolerance, makes it an invaluable tool in the synthesis of complex natural products and pharmaceutical agents.[5][6]

This guide provides a detailed exploration of the substrate scope of the orthoester Claisen rearrangement, offering insights into the structural and stereochemical nuances of the allylic alcohol and orthoester partners. We will delve into functional group compatibility, potential

limitations, and provide detailed protocols for various substrate classes to empower researchers in leveraging this powerful transformation.

Reaction Mechanism and Stereochemical Considerations

The generally accepted mechanism of the Johnson-Claisen rearrangement begins with the acid-catalyzed exchange of an alkoxy group from the orthoester with the allylic alcohol. Subsequent elimination of an alcohol molecule generates a transient ketene acetal. This intermediate then undergoes a concerted, pericyclic[2][2]-sigmatropic rearrangement through a highly ordered, chair-like six-membered transition state to furnish the final γ,δ -unsaturated ester.[4]

The concerted nature of the rearrangement dictates a high degree of stereospecificity. The stereochemical information from the allylic alcohol is effectively transferred to the newly formed stereocenters in the product. The geometry of the double bond in the allylic alcohol and the substitution pattern of the reactants play a crucial role in determining the diastereoselectivity of the product.[6]

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